

Unveiling the Properties of Uvite Tourmaline: An In-depth Technical Guide

Author: BenchChem Technical Support Team. **Date:** December 2025

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Compound Name: TOURMALINE

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This technical guide provides a comprehensive overview of the core optical and physical properties of uvite **tourmaline**. Uvite, a calcium magnesium-rich member of the **tourmaline** group, exhibits a unique combination of characteristics stemming from its distinct chemical composition and crystal structure. This document details these properties through quantitative data, outlines the experimental methodologies for their determination, and visually represents the fundamental relationship between its crystal structure and optical behavior.

Physical Properties of Uvite Tourmaline

Uvite's physical characteristics are foundational to its identification and potential applications. These properties are summarized in the table below, followed by detailed experimental protocols for their measurement.

Quantitative Physical Data

Property	Value	Notes
Chemical Formula	$\text{Ca}(\text{Mg,Fe})_3\text{Al}_5\text{Mg}(\text{Si}_6\text{O}_{18})(\text{BO}_3)_3(\text{OH})_3(\text{OH,F})$	The presence and ratio of Fe, OH, and F can vary, leading to variations in other properties.
Crystal System	Trigonal	This crystal system is a key determinant of its optical properties. [1] [2]
Mohs Hardness	7.0 - 7.5	Resistant to scratching. [1] [2] [3]
Specific Gravity	2.9 - 3.2 g/cm ³	This range is typical for uvite and can aid in its differentiation from other minerals. [3]
Cleavage	None observed; may exhibit basal parting	Lacks a tendency to split along defined planes. [1]
Fracture	Conchoidal to uneven	Breaks with smooth, curved surfaces or irregular surfaces. [1] [4]
Luster	Vitreous to submetallic	Possesses a glass-like to somewhat metallic sheen. [4]
Streak	White to light brown/green	The color of the powdered mineral. [1]
Diaphaneity	Transparent to opaque	Can range from clear to completely blocking light. [1] [4]

Experimental Protocols for Physical Property Determination

Objective: To determine the relative hardness of a uvite **tourmaline** specimen by comparing its resistance to scratching against a set of standard minerals.

Methodology (based on ASTM C1895):[\[5\]](#)[\[6\]](#)[\[7\]](#)[\[8\]](#)

- Sample Preparation: Select a smooth, clean, and unscratched surface on the uvite **tourmaline** specimen.
- Testing Procedure:
 - Place the uvite specimen on a stable, protected surface.
 - Using a set of Mohs hardness picks (or standard minerals), start with a mineral of intermediate hardness (e.g., 5 - Apatite).
 - Firmly press the point of the standard mineral against the surface of the uvite and attempt to create a scratch by dragging it across the surface.
 - Examine the tested surface for a visible scratch. A true scratch will be a groove cut into the surface, not just a trail of powdered material from the softer mineral. A hand lens can be used for closer inspection.
 - If the standard mineral scratches the uvite, the uvite is softer than that standard. If the uvite is not scratched, it is harder.
 - Repeat the test with minerals of increasing or decreasing hardness to bracket the hardness of the uvite specimen. For example, if quartz (hardness 7) does not scratch the uvite, but topaz (hardness 8) does, the hardness of the uvite is between 7 and 8.
- Data Recording: Record the Mohs hardness value as the highest standard mineral that does not scratch the uvite.

Objective: To determine the specific gravity of a uvite **tourmaline** sample by measuring its weight in air and its apparent weight when submerged in water.

Methodology:[\[9\]](#)[\[10\]](#)[\[11\]](#)[\[12\]](#)[\[13\]](#)

- Equipment:
 - Digital balance with a precision of at least 0.01 grams.
 - A beaker or container of distilled water at a known temperature (room temperature is typically sufficient, but should be recorded).

- A fine thread or a wire basket to suspend the sample.
- Procedure:
 - Weight in Air (W_{air}): Place the dry uvite sample on the balance and record its weight.
 - Weight in Water (W_{water}):
 - Place the beaker of water on the balance and tare the balance to zero.
 - Suspend the uvite sample from the thread or place it in the basket, ensuring it is fully submerged in the water and not touching the sides or bottom of the beaker.
 - Record the apparent weight of the sample in water. This is the weight of the water displaced by the sample.
- Calculation:
 - $\text{Specific Gravity} = W_{\text{air}} / (W_{\text{air}} - W_{\text{water_apparent}})$
 - Where $W_{\text{water_apparent}}$ is the weight of the sample measured while suspended in water.
 - Alternatively, if the balance is tared with the beaker of water, the reading when the sample is submerged is the weight of the displaced water. The formula is then: $\text{Specific Gravity} = W_{\text{air}} / \text{Weight of displaced water}$.

Optical Properties of Uvite Tourmaline

The interaction of light with the crystalline structure of uvite gives rise to its characteristic optical properties, which are crucial for its identification and characterization.

Quantitative Optical Data

Property	Value	Notes
Refractive Index (RI)	$n_{\omega} = 1.631 - 1.698$ $n_{\epsilon} = 1.610 - 1.675$	As a uniaxial mineral, it has two refractive indices.
Birefringence (δ)	0.014 - 0.039	The difference between the two refractive indices.
Optic Sign	Uniaxial Negative (-)	The extraordinary ray has a lower refractive index than the ordinary ray.
Pleochroism	Weak to Strong	Appears as different colors when viewed from different crystallographic directions. Common colors include shades of green, brown, and yellow.
Dispersion	Low (0.017 - 0.018)	The degree to which light is split into its constituent colors.
Fluorescence	Inert to weak yellow under shortwave UV light	Some specimens may exhibit a faint yellow glow under shortwave ultraviolet light.

Experimental Protocols for Optical Property Determination

Objective: To determine the refractive indices of uvite **tourmaline** using a petrographic microscope and a series of calibrated refractive index oils.

Methodology:[\[14\]](#)[\[15\]](#)[\[16\]](#)[\[17\]](#)

- Sample Preparation: The uvite sample is crushed into small fragments.
- Procedure (Becke Line Test):
 - Place a few fragments of the crushed uvite on a glass microscope slide.

- Apply a drop of a refractive index oil with a known RI to the fragments and place a cover slip over them.
- Place the slide on the stage of a petrographic microscope and view under plane-polarized light.
- Focus on the edge of a mineral fragment.
- Slightly lower the stage (or raise the objective). A bright line, the "Becke line," will move into the medium with the higher refractive index.
- If the Becke line moves into the mineral, the mineral has a higher RI than the oil. If it moves into the oil, the oil has a higher RI.
- Repeat the process with different oils until an oil is found where the Becke line is very faint or disappears, indicating a match between the RI of the oil and the mineral for that orientation.
- To determine both n_{ω} and n_{ϵ} for the uniaxial uvite, the experiment is performed with the polarizer inserted. The stage is rotated to find the two extinction positions. The RI is measured at each of these positions to obtain the two principal refractive indices.

Objective: To observe and describe the change in color of a uvite **tourmaline** sample as it is rotated in plane-polarized light.

Methodology:[\[18\]](#)[\[19\]](#)[\[20\]](#)[\[21\]](#)[\[22\]](#)

- Equipment: A petrographic microscope with a rotating stage and a polarizer.
- Sample: A thin section of uvite **tourmaline** is placed on the microscope stage.
- Procedure:
 - View the thin section under plane-polarized light (analyzer not inserted).
 - Rotate the microscope stage and observe any changes in the color or shade of the uvite crystals.

- Describe the pleochroic scheme by noting the colors observed at the two positions of maximum color change, which are 90 degrees apart. For uniaxial minerals like uvite, the colors are typically recorded for the ordinary (ω) and extraordinary (ϵ) rays.

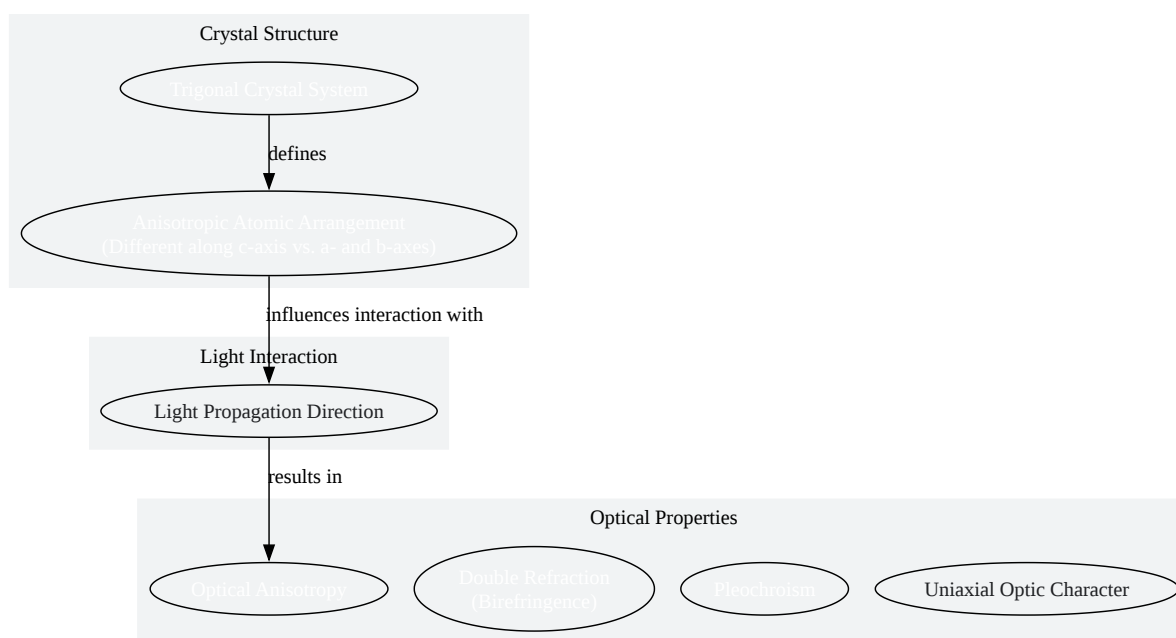
Objective: To investigate the absorption and vibrational properties of uvite **tourmaline** to understand its color and chemical bonding.

- UV-Vis-NIR Spectroscopy:
 - Sample Preparation: A polished, parallel-sided slice of the uvite crystal is typically used.
 - Instrumentation: A dual-beam UV-Vis-NIR spectrophotometer.
 - Procedure: A beam of light spanning the ultraviolet, visible, and near-infrared regions is passed through the sample. The instrument measures the amount of light absorbed at each wavelength. The resulting spectrum reveals absorption bands related to the electronic transitions of transition metal ions (e.g., Fe^{2+} , Fe^{3+}) that cause the color of the mineral.[\[23\]](#)[\[24\]](#)[\[25\]](#)[\[26\]](#)[\[27\]](#)
- Fourier-Transform Infrared (FTIR) Spectroscopy:
 - Sample Preparation: The uvite sample is typically ground into a fine powder and mixed with KBr to form a pellet, or analyzed directly using an ATR (Attenuated Total Reflectance) accessory.[\[28\]](#)
 - Instrumentation: An FTIR spectrometer.
 - Procedure: A beam of infrared radiation is passed through the sample. The instrument measures the absorption of infrared radiation at different frequencies, which correspond to the vibrational frequencies of the molecular bonds within the crystal structure (e.g., Si-O, B-O, O-H). This provides information about the functional groups and the local structural environment.[\[29\]](#)[\[30\]](#)[\[31\]](#)
- Raman Spectroscopy:
 - Sample Preparation: A solid, unpolished or polished sample can be used.

- Instrumentation: A Raman spectrometer with a laser source.
- Procedure: A monochromatic laser beam is focused on the sample. The scattered light is collected and analyzed. The Raman spectrum shows vibrational, rotational, and other low-frequency modes in the crystal, providing information about the crystal structure and chemical composition.[\[32\]](#)[\[33\]](#)[\[34\]](#)[\[35\]](#)[\[36\]](#)

Relationship between Crystal Structure and Optical Properties

The trigonal crystal system of uvite is the fundamental reason for its anisotropic optical properties. The arrangement of atoms in the crystal lattice is not the same in all directions, which leads to different interactions with light depending on the path it takes through the crystal.



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Figure 1. This diagram illustrates how the trigonal crystal system of uvite dictates its anisotropic atomic arrangement. This, in turn, causes light to interact differently depending on its direction of travel through the crystal, leading to the observable optical properties of anisotropy, including double refraction (birefringence), pleochroism, and a uniaxial optic character.

This in-depth guide serves as a foundational resource for professionals requiring a detailed understanding of the physical and optical characteristics of uvite **tourmaline**. The provided data and experimental protocols offer a framework for further research and application development.

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- To cite this document: BenchChem. [Unveiling the Properties of Uvite Tourmaline: An In-depth Technical Guide]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1171579#optical-and-physical-properties-of-uvite-tourmaline]

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